

Sabinene Hydrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Sabinene hydrate

Cat. No.: B1223080

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Prepared for: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **sabinene hydrate**, a bicyclic monoterpenoid alcohol of interest in various scientific fields, including drug discovery and development. This document covers its chemical identity, physicochemical properties, biological activities, and relevant experimental methodologies.

Chemical Identity and Physicochemical Properties

Sabinene hydrate, also known as 4-thujanol, is a naturally occurring monoterpenoid. It exists as different stereoisomers, with cis and trans forms being prominent. The molecular formula for **sabinene hydrate** is $C_{10}H_{18}O$.^[1] The CAS Registry Number is a common identifier for chemical substances. For **sabinene hydrate**, several CAS numbers are in use, depending on the specific isomer.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₈ O	[1]
Molecular Weight	154.25 g/mol	[1]
CAS Number (General)	546-79-2	[1]
CAS Number (cis-isomer)	15537-55-0	
CAS Number (trans-isomer)	17699-16-0	
Appearance	Colorless to pale yellow liquid/solid	
Boiling Point	~209 °C (estimated)	
Flash Point	~80 °C (176 °F)	
Solubility	Slightly soluble in organic solvents like chloroform and ethanol.	

Biological Activities and Potential Applications

Sabinene hydrate has demonstrated a range of biological activities, with its antimicrobial properties being the most extensively studied. It has also been investigated for its anti-inflammatory and neuroprotective effects.

Antimicrobial Activity

Sabinene hydrate exhibits broad-spectrum antimicrobial activity against various pathogens, including Gram-positive and Gram-negative bacteria, as well as fungi.[2][3] The trans-isomer, in particular, has been shown to be effective.

A summary of the Minimum Inhibitory Concentrations (MICs) for **sabinene hydrate** against a selection of microorganisms is presented below.

Microorganism	Type	MIC (mg/mL)	Reference
Bacillus subtilis	Gram-positive bacterium	0.0312	[1]
Staphylococcus aureus	Gram-positive bacterium	0.0625	[1]
Escherichia coli	Gram-negative bacterium	0.125	[1]
Candida albicans	Yeast	0.125	[1]
Pseudomonas aeruginosa	Gram-negative bacterium	>1.0	[2][3]
Aspergillus niger	Fungus	>1.0	[2][3]

Anti-inflammatory and Other Activities

Research into the anti-inflammatory effects of **sabinene hydrate** is ongoing. Studies on the related compound, sabinene, have shown that it can modulate inflammatory pathways. For instance, sabinene has been observed to downregulate the expression of extracellular signal-regulated kinase 1/2 (ERK1/2) and p38 mitogen-activated protein kinase (MAPK) in neuronal cells under stress. It has also been shown to inhibit the MAPK-MuRF-1 pathway in skeletal muscle atrophy. Furthermore, sabinene has been investigated for its potential to suppress hepatocarcinoma by regulating the AKT/mTOR and Bcl-2/Bax signaling pathways. While these findings are for sabinene, they provide a rationale for investigating similar mechanisms for **sabinene hydrate**.

Experimental Protocols

This section outlines common experimental methodologies for the synthesis, analysis, and biological evaluation of **sabinene hydrate**.

Synthesis of trans-Sabinene Hydrate

A common method for the synthesis of trans-**sabinene hydrate** involves the catalytic hydrogenation of trans-4-hydroxy- β -thujene.

Materials:

- trans-4-hydroxy- β -thujene
- Methanol
- Raney nickel catalyst
- Hydrogen gas

Procedure:

- Dissolve trans-4-hydroxy- β -thujene in methanol in a suitable reaction vessel.
- Add Raney nickel catalyst to the solution.
- Pressurize the vessel with hydrogen gas (e.g., 10 kg/cm²).
- Maintain the reaction at a controlled temperature (e.g., 30-45°C) with stirring until the reaction is complete.
- Monitor the reaction progress by techniques such as gas chromatography.
- Upon completion, filter the reaction mixture to remove the catalyst.
- Remove the solvent under reduced pressure.
- Purify the resulting residue by fractional distillation under vacuum to obtain trans-**sabinene hydrate**.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a standard technique for the identification and quantification of **sabinene hydrate** in complex mixtures like essential oils.

Example GC-MS Parameters:

- Instrument: GC-MS system
- Column: SLB®-5ms (30 m x 0.25 mm I.D., 0.25 µm film thickness)
- Carrier Gas: Helium or Hydrogen
- Oven Temperature Program: 50°C, hold for 2 min, then ramp to 280°C at 5°C/min, hold for 5 min.
- Injector Temperature: 250°C
- Ion Source Temperature: 230°C
- Mass Range: m/z 40-500

Antimicrobial Susceptibility Testing: Broth Microdilution Method

This method is used to determine the Minimum Inhibitory Concentration (MIC) of **sabinene hydrate** against a specific microorganism.

Materials:

- **Sabinene hydrate**
- Appropriate broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi)
- Microbial inoculum, standardized to a specific concentration (e.g., 0.5 McFarland)
- 96-well microtiter plates

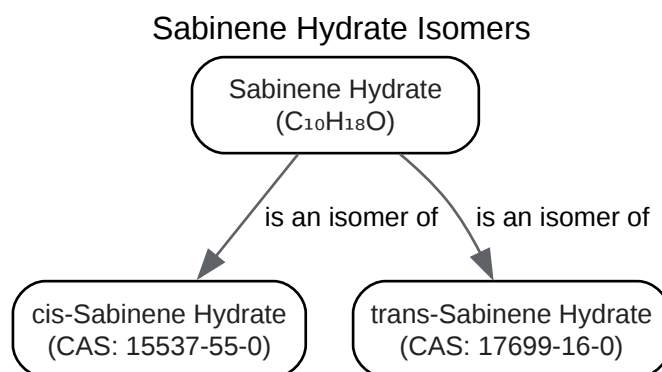
Procedure:

- Prepare a stock solution of **sabinene hydrate** in a suitable solvent (e.g., DMSO).
- Perform serial two-fold dilutions of the **sabinene hydrate** stock solution in the broth medium directly in the wells of the 96-well plate.

- Add a standardized inoculum of the test microorganism to each well.
- Include positive (microorganism in broth without **sabinene hydrate**) and negative (broth only) controls.
- Incubate the plates under appropriate conditions (e.g., 37°C for 24 hours for bacteria).
- Determine the MIC as the lowest concentration of **sabinene hydrate** that visibly inhibits the growth of the microorganism.

Visualizations

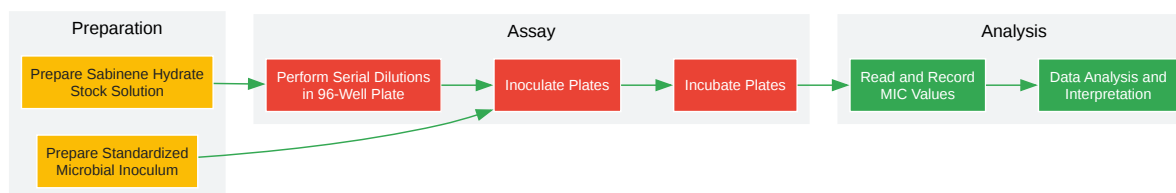
Isomers of Sabinene Hydrate



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Caption: Relationship between **sabinene hydrate** and its cis and trans isomers.

Experimental Workflow for Antimicrobial Activity Screening



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Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC).

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